

A Comparative Performance Analysis of GC-813CT Tungsten Carbide Grade

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Compound of Interest

Compound Name: GC813

Cat. No.: B1192734

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This guide provides a detailed comparison of the performance benchmarks of GC-813CT, a specialized grade of tungsten carbide, against other common tungsten carbide grades. The information is intended for engineers, material scientists, and manufacturing professionals who utilize these materials in high-stress applications. The guide outlines key physical properties, the methodologies used to determine these properties, and a comparative analysis to aid in material selection.

GC-813CT is a multigrain carbide matrix with a medium cobalt binder content, enhanced with tantalum carbide and a corrosion-resistant additive. This composition provides a blend of wear resistance, impact resistance, and resistance to galling, particularly when stamping cold-rolled or stainless steels. It is also designed to resist binder leaching during Electrical Discharge Machining (EDM).

Performance Benchmarks and Comparative Analysis

The performance of tungsten carbide grades is primarily evaluated based on their physical and mechanical properties. Key metrics include hardness, density, and transverse rupture strength. These properties are influenced by the composition, specifically the percentage of cobalt binder and the grain size of the tungsten carbide particles.

Table 1: Composition and Physical Properties of GC-813CT and Alternative Tungsten Carbide Grades

Grade	Composition	Hardness (HRA)	Density (g/cc)	Transverse Rupture Strength (psi)	Key Attributes
GC-813CT	86.5% WC, 10.5% Co, 2.0% TaC, 1.0% Other	90.5 - 91.5	14.19 - 14.31	460,000	Excellent wear and galling resistance, corrosion-resistant.
C2 (K10)	~94% WC, ~6% Co	92.0 - 93.0	~14.9	~220,000 - 340,000	High hardness and wear resistance, for cutting tools.
C6 (K20)	~92% WC, ~8% Co	90.0 - 92.0	~14.7	~250,000 - 400,000	Balanced hardness and toughness.
C10 (K30)	~88% WC, ~12% Co	88.0 - 90.0	~14.3	~300,000 - 450,000	High toughness, impact-resistant.
VM-13	87% WC, 13% Co	~89.7	~14.23	-	Good wear, medium impact for stamping and dies.

Note: Values for C-grades are typical ranges and may vary by manufacturer.

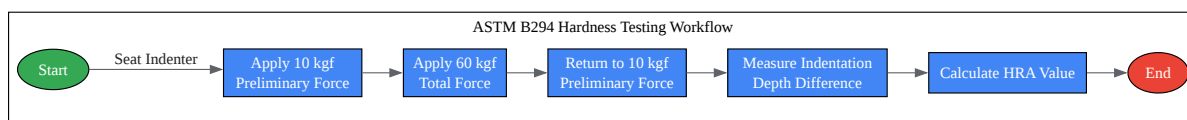
Experimental Protocols

The data presented in this guide is determined by standardized testing methods to ensure consistency and comparability across different materials. The following are detailed methodologies for the key experiments cited.

Hardness Testing

Hardness is a material's resistance to localized plastic deformation. For cemented carbides, it is a primary indicator of wear resistance and toughness.

- Standard: ASTM B294 - Standard Test Method for Hardness Testing of Cemented Carbides.
- Apparatus: Rockwell Hardness Tester.
- Procedure:
 - A preliminary test force of 10 kgf (98.07 N) is applied to the specimen using a diamond indenter, seating the indenter.
 - The total test force is increased to 60 kgf (588.4 N).
 - The force is then returned to the preliminary test force.
 - The Rockwell A hardness (HRA) is calculated from the difference in the depth of indentation between the preliminary and total test forces.



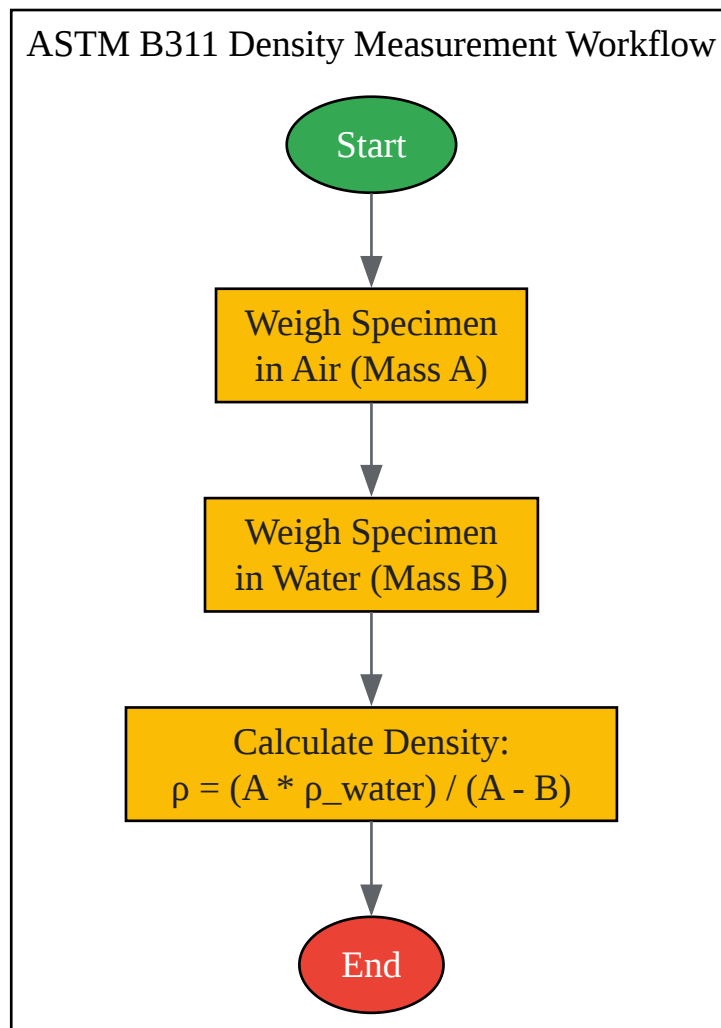
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ASTM B294 Rockwell Hardness Test Workflow

Density Measurement

Density is used to verify the composition of a carbide grade.

- Standard: ASTM B311 - Standard Test Method for Density of Powder Metallurgy (PM) Materials Containing Less Than Two Percent Porosity.
- Principle: Archimedes' principle.
- Procedure:
 - The test specimen is weighed in the air.
 - The specimen is then weighed while fully submerged in water.
 - The density is calculated from these two mass measurements. This method is suitable for materials with less than two percent porosity.



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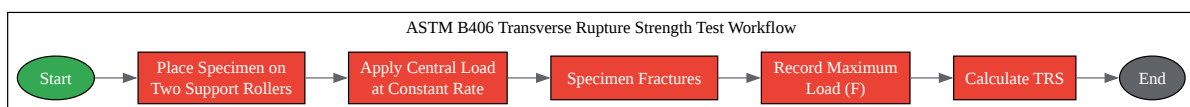
ASTM B311 Density Measurement Workflow

Transverse Rupture Strength Testing

This test measures a material's resistance to breaking under flexural stress and is a key indicator of its toughness and ability to withstand mechanical loads.

- Standard: ASTM B406 - Standard Test Method for Transverse Rupture Strength of Cemented Carbides.
- Apparatus: A three-point bending fixture in a universal testing machine.
- Procedure:

- A rectangular specimen is placed on two support rollers.
- A load is applied to the center of the specimen from above by a third roller at a constant rate until the specimen fractures.
- The transverse rupture strength is calculated based on the load at which fracture occurs and the dimensions of the specimen.



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ASTM B406 Transverse Rupture Strength Test Workflow

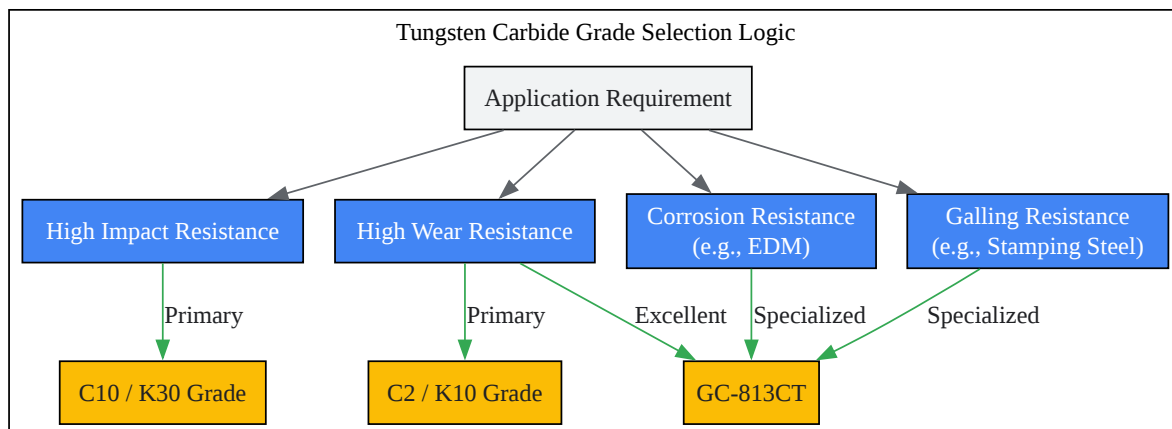
Porosity Assessment

Porosity refers to the presence of small voids in the material, which can affect its performance.

- Standard: ASTM B276 - Standard Test Method for Apparent Porosity in Cemented Carbides.
- Procedure: This method involves the metallographic examination of a prepared and unetched surface of the carbide. The "apparent porosity" includes true voids as well as other microstructures like uncombined carbon. The porosity is then rated by comparing the microstructure to standard charts.

Comparative Logic: Selecting the Right Grade

The choice between GC-813CT and other tungsten carbide grades depends on the specific application's demands for hardness, toughness, and other specialized properties.



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Tungsten Carbide Grade Selection Logic

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